

Introduction: The Critical Role of pKa in Scientific Research and Development

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Compound of Interest

Compound Name: 1-Hexanamine, 2-ethyl-, (2S)-

Cat. No.: B8253528

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The acid dissociation constant (pKa) is a fundamental physicochemical parameter that quantifies the strength of an acid in a solution. For researchers, particularly in the fields of drug discovery and materials science, the pKa value is indispensable. It governs a molecule's ionization state at a given pH, which in turn dictates crucial properties such as aqueous solubility, membrane permeability, protein binding, and chemical reactivity.^{[1][2]} A thorough understanding of a compound's pKa is therefore not merely an academic exercise but a cornerstone of rational design and development.

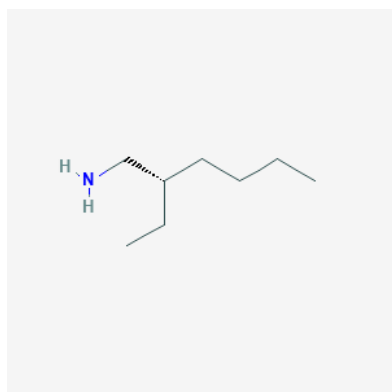
This guide provides a comprehensive technical overview of the pKa of (2S)-2-ethyl-1-hexanamine, a chiral primary amine. While a specific experimentally determined pKa for this exact stereoisomer is not readily available in the public literature, this document will serve as a senior-level guide to its theoretical underpinnings, robust experimental determination methodologies, and powerful computational prediction techniques. By synthesizing established principles with actionable protocols, this guide aims to equip researchers with the necessary tools to accurately determine and interpret the pKa of this and similar aliphatic amines.

Compound Profile: (2S)-2-ethyl-1-hexanamine

(2S)-2-ethyl-1-hexanamine is a chiral primary amine with a branched alkyl structure. Its molecular characteristics are key to understanding its basicity and, consequently, its pKa.

Property	Value	Source
IUPAC Name	(2S)-2-ethylhexan-1-amine	PubChem[3]
Molecular Formula	C ₈ H ₁₉ N	PubChem[3]
Molecular Weight	129.24 g/mol	PubChem[3]

Structure



CAS Number	127419-44-7	PubChem[3]
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The basicity of (2S)-2-ethyl-1-hexanamine arises from the lone pair of electrons on the nitrogen atom of the primary amine group (-NH₂). In an aqueous solution, this amine can accept a proton (H⁺) from water to form its conjugate acid, the (2S)-2-ethylhexan-1-aminium ion. The pKa is the negative logarithm of the acid dissociation constant of this conjugate acid.

Factors Influencing the pKa of (2S)-2-ethyl-1-hexanamine:

- **Inductive Effect:** The alkyl groups (ethyl and butyl chains) attached to the carbon bearing the aminomethyl group are electron-donating. This inductive effect increases the electron density on the nitrogen atom, making the lone pair more available to accept a proton and thus increasing the amine's basicity (resulting in a higher pKa).
- **Steric Hindrance:** The branched structure around the nitrogen atom can create steric hindrance, potentially impeding the solvation of the protonated form (the conjugate acid). Effective solvation stabilizes the conjugate acid, and any hindrance to this process can decrease basicity (lower pKa).

- Solvation: In an aqueous solution, the aminium ion ($R-NH_3^+$) is stabilized by hydrogen bonding with water molecules. The degree of this stabilization affects the equilibrium and, therefore, the pKa.

Given that it is a primary alkylamine, its pKa is expected to be in the typical range for such compounds, generally around 10.0 to 11.0.

Experimental Determination of pKa

For a definitive pKa value, direct experimental measurement is the gold standard.

Potentiometric titration is the most widely used and accurate method for compounds like aliphatic amines.^{[1][4][5]}

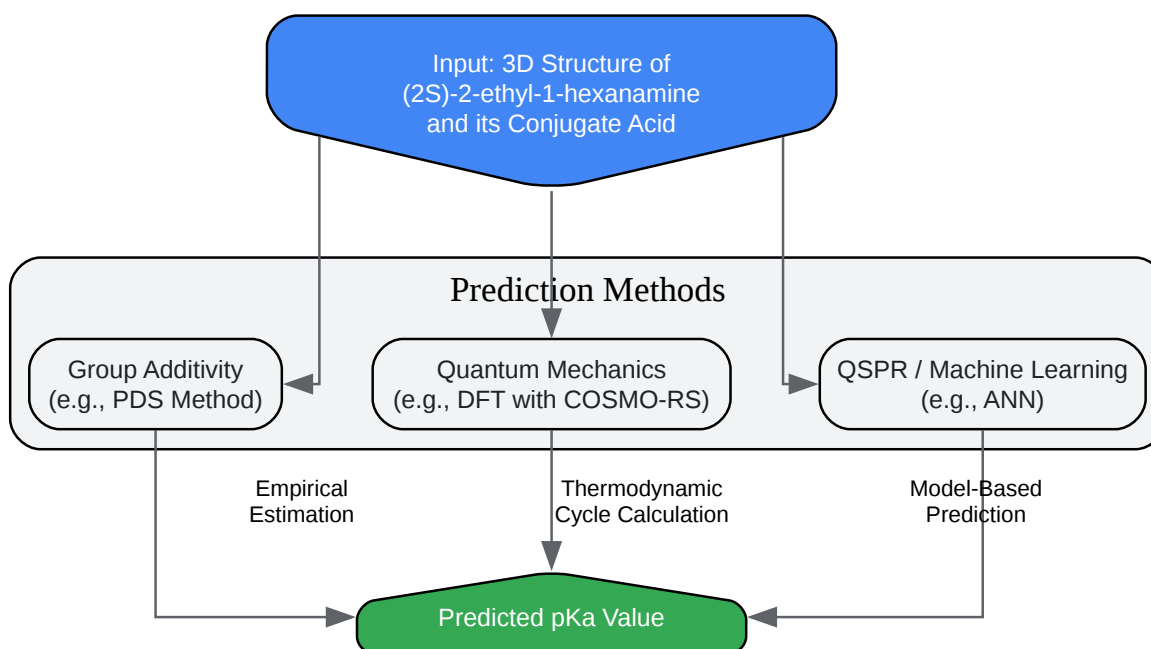
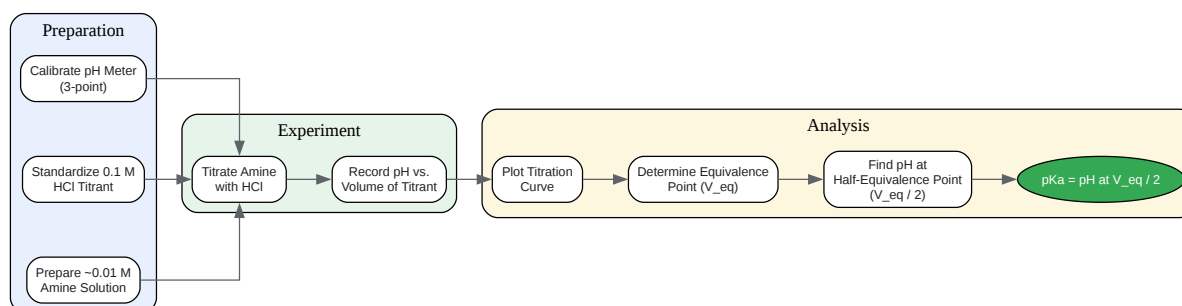
Potentiometric Titration: A Self-Validating Protocol

Potentiometric titration involves monitoring the pH of a solution as a strong acid is incrementally added to the amine sample. The pKa is determined from the midpoint of the titration curve, where the concentrations of the amine and its conjugate acid are equal.

Detailed Experimental Protocol:

- Preparation of Solutions:
 - Analyte Solution: Prepare a ~0.01 M solution of (2S)-2-ethyl-1-hexanamine in deionized, CO₂-free water. The exact concentration should be known.
 - Titrant: Prepare a standardized solution of a strong acid, typically 0.1 M Hydrochloric Acid (HCl).
 - Ionic Strength Adjuster: Use a concentrated solution of an inert salt (e.g., KCl) to maintain a constant ionic strength throughout the titration, which is crucial for accurate pKa determination.^[1]
- Instrumentation and Calibration:
 - Utilize a high-precision pH meter equipped with a glass electrode.

- Calibrate the pH meter immediately before the experiment using at least three standard buffer solutions (e.g., pH 4.01, 7.00, and 10.01).
- Titration Procedure:[1]
 - Place a known volume (e.g., 25.00 mL) of the amine solution into a thermostatted titration vessel maintained at a constant temperature (e.g., 25.0 °C).
 - Add the ionic strength adjuster to the vessel.
 - Immerse the calibrated pH electrode and a temperature probe into the solution. Stir the solution gently with a magnetic stirrer.
 - Allow the initial pH reading to stabilize and record it.
 - Add the standardized HCl titrant in small, precise increments (e.g., 0.100 mL) using a calibrated burette.
 - After each addition, allow the pH reading to stabilize completely before recording the pH and the total volume of titrant added.
 - Continue the titration well past the equivalence point.
- Data Analysis:
 - Plot the measured pH (y-axis) against the volume of HCl added (x-axis) to generate the titration curve.
 - Determine the equivalence point from the inflection point of the curve (often found by taking the first or second derivative).
 - The pKa is the pH value at the half-equivalence point (i.e., when half of the volume of titrant required to reach the equivalence point has been added).



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Caption: Overview of computational workflows for pKa prediction.

Summary of Computational Methods

Method	Principle	Typical Accuracy (pKa units)	Reference
Perrin-Dempsey-Serjeant (PDS)	A "pencil-and-paper" group additivity method where pKa is calculated by summing tabulated values for a parent amine and correction factors for substituents.	± 0.2 to 0.4	[6] [7]
Quantum Mechanics (QM)	Calculates the Gibbs free energy change of the dissociation reaction using methods like Density Functional Theory (DFT) combined with a continuum solvation model (e.g., COSMO-RS, SMD).	± 0.3 to 1.0	[7] [8] [9]
Artificial Neural Networks (ANN)	A machine learning approach that models pKa based on a large dataset of known pKa values and calculated molecular descriptors.	Can be highly accurate ($< \pm 0.3$) if the training set is appropriate.	[4] [6]

For (2S)-2-ethyl-1-hexanamine, the updated PDS method would likely provide a rapid and reasonably accurate estimate. [\[7\]](#) For higher accuracy, a QM approach using a thermodynamic cycle would be the method of choice, though it is more computationally intensive. [\[8\]](#)

Conclusion and Recommendations

While a definitive, experimentally-verified pKa value for (2S)-2-ethyl-1-hexanamine is not present in readily accessible literature, this guide has outlined the authoritative methodologies for its determination. The structural features of this primary aliphatic amine suggest an expected pKa value in the range of 10.0 to 11.0.

For drug development professionals and researchers requiring a precise value, the following is recommended:

- **Experimental Determination:** Perform a careful potentiometric titration under controlled temperature and ionic strength. This remains the most trustworthy method.
- **Computational Corroboration:** Use computational methods, such as the updated PDS model for a quick estimate or a DFT-based approach for a more rigorous prediction, to supplement and validate experimental findings.

By integrating these robust experimental and computational strategies, scientists can confidently establish the pKa of (2S)-2-ethyl-1-hexanamine, enabling a deeper understanding of its behavior in aqueous systems and accelerating its application in research and development.

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